

# 2'-Deoxyadenosine-13C10 physicochemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2'-Deoxyadenosine-13C10

Cat. No.: B15136241

[Get Quote](#)

An In-depth Technical Guide to the Physicochemical Properties of **2'-Deoxyadenosine-13C10**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **2'-Deoxyadenosine-13C10**, a stable isotope-labeled nucleoside essential for a variety of research applications. This document details the compound's key characteristics, outlines experimental methodologies for their determination, and presents a visual representation of its role in DNA synthesis. The information herein is intended to support researchers, scientists, and drug development professionals in the effective use of this compound in their studies.

## Core Physicochemical Properties

**2'-Deoxyadenosine-13C10** is a non-radioactive, stable isotope-labeled version of the naturally occurring deoxyribonucleoside, 2'-deoxyadenosine. The incorporation of ten carbon-13 atoms provides a distinct mass shift, making it an invaluable tool for tracer studies in metabolic research, biomolecular NMR, and as a standard in mass spectrometry-based applications. While specific experimental data for the 13C-labeled variant is not always available, the physicochemical properties are expected to be very similar to its unlabeled counterpart.

## Quantitative Data Summary

The following table summarizes the key physicochemical properties of 2'-Deoxyadenosine and its  $^{13}\text{C}_{10}$ -labeled form. Data for the unlabeled compound is provided as a close approximation where specific data for the labeled compound is not available.

Property	Value (2'-Deoxyadenosine-13C10)	Value (2'-Deoxyadenosine, Unlabeled)	Reference/Note
Molecular Formula	$^{13}\text{C}_{10}\text{H}_{13}\text{N}_5\text{O}_3$	$\text{C}_{10}\text{H}_{13}\text{N}_5\text{O}_3$	The molecular formula reflects the isotopic labeling.
Molecular Weight	Approx. 261.17 g/mol (calculated based on $^{13}\text{C}$ ) 284.15 g/mol (for $^{13}\text{C}_{10}$ , $^{15}\text{N}_5$ monohydrate)[1]	251.24 g/mol [2][3] 269.26 g/mol (monohydrate)[4]	The molecular weight is higher due to the presence of the heavier $^{13}\text{C}$ isotopes. The monohydrate form includes a molecule of water.
Melting Point	Not explicitly reported; expected to be similar to the unlabeled form.	187-189 °C[3], 189 °C[2][5]	Isotopic labeling has a negligible effect on the melting point.
Solubility	Not explicitly reported; expected to be similar to the unlabeled form.	Soluble in water and caustic soda.[3] Slightly soluble in DMSO and Methanol. [3]	Solubility is a key parameter for experimental design, particularly for in vitro assays and formulation development. For the monohydrate form, solubility in DMSO is reported as 54 mg/mL.[4][6] A study on unlabeled 2'-deoxyadenosine investigated its fluorescence in water-n-butanol and water-acetonitrile mixtures. [7]

Appearance	Solid, powder	White odorless crystals[2][5], powder[3]	The physical appearance is consistent between the labeled and unlabeled forms.
Isotopic Purity	≥98 atom % <sup>13</sup> C[5]	Not Applicable	This value is critical for applications relying on the mass difference for detection and quantification.
Chemical Purity	≥95% (CP)[5], 95%[1]	≥99%	High chemical purity is essential to avoid interference from impurities in sensitive analytical techniques.
Storage Temperature	Refrigerated (+2°C to +8°C)[1], -20°C[5]	2-8°C[3]	Proper storage is crucial to maintain the stability and integrity of the compound.

## Experimental Protocols

The determination of the physicochemical properties of nucleoside analogs like **2'-Deoxyadenosine-13C10** follows established laboratory procedures. Below are detailed methodologies for key experiments.

### Melting Point Determination

The melting point of a solid compound is a critical indicator of its purity. A sharp melting range typically signifies a high degree of purity.

Apparatus:

- Melting point apparatus (e.g., DigiMelt or similar)

- Capillary tubes (sealed at one end)

Procedure:

- Sample Preparation: A small amount of the dry, powdered **2'-Deoxyadenosine-13C10** is placed into a capillary tube. The tube is tapped gently to pack the solid to a height of 2-3 mm at the sealed end.<sup>[1]</sup>
- Instrument Setup: The capillary tube is inserted into the heating block of the melting point apparatus.
- Heating: The sample is heated at a steady and slow rate, typically 1-2°C per minute, especially when approaching the expected melting point.
- Observation: The sample is observed through a magnifying lens. The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire solid has transitioned to a liquid is recorded as the completion of melting. The range between these two temperatures is the melting range. For an unknown compound, a preliminary rapid heating can be performed to determine an approximate melting range, followed by a more precise measurement with a slower heating rate.<sup>[1]</sup>

## Solubility Determination

Solubility is determined to understand the behavior of the compound in various solvents, which is crucial for preparing solutions for biological assays, chromatography, and other applications.

Apparatus:

- Vials or test tubes
- Vortex mixer
- Analytical balance
- Solvents of interest (e.g., water, DMSO, ethanol)
- Optional: HPLC system with a UV detector

#### Procedure (Visual Method):

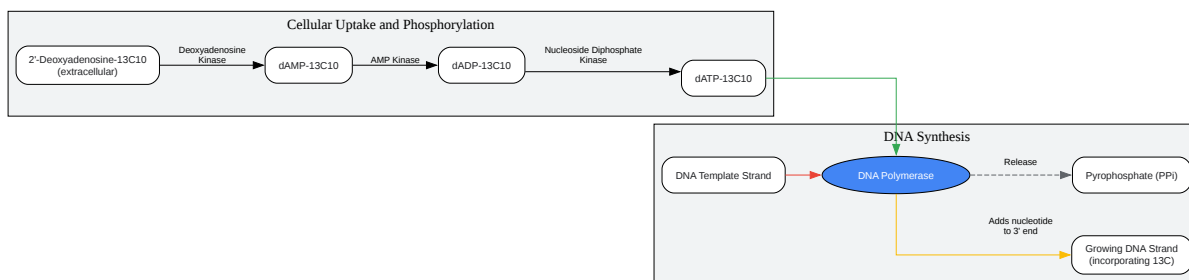
- **Preparation:** A known mass of **2'-Deoxyadenosine-13C10** is weighed into a vial.
- **Solvent Addition:** A measured volume of the desired solvent is added to the vial.
- **Dissolution:** The mixture is agitated using a vortex mixer for a set period to facilitate dissolution. Gentle heating may be applied if the compound is stable at elevated temperatures.
- **Observation:** The solution is visually inspected for any undissolved solid particles. If the solution is clear, the compound is considered soluble at that concentration. If solid remains, the compound is considered insoluble or partially soluble, and the process can be repeated with a larger volume of solvent to determine the saturation point.

#### Procedure (HPLC Method):

- **Saturated Solution Preparation:** An excess amount of **2'-Deoxyadenosine-13C10** is added to a known volume of solvent and agitated until equilibrium is reached (typically several hours).
- **Filtration/Centrifugation:** The saturated solution is filtered through a syringe filter (e.g., 0.22 µm) or centrifuged to remove any undissolved solid.
- **Quantification:** A known volume of the clear supernatant is diluted and injected into an HPLC system. The concentration of the dissolved compound is determined by comparing its peak area to a standard curve of known concentrations. This provides a quantitative measure of solubility (e.g., in mg/mL or mM).

## Signaling Pathways and Experimental Workflows

2'-Deoxyadenosine is a fundamental building block of DNA. Its labeled form, **2'-Deoxyadenosine-13C10**, is used to trace the process of DNA synthesis and replication. The following diagram illustrates the workflow of how **2'-Deoxyadenosine-13C10** is incorporated into a growing DNA strand during replication.



[Click to download full resolution via product page](#)

### Incorporation of **$2'$ -Deoxyadenosine- $^{13}\text{C}_{10}$** into DNA.

This workflow begins with the cellular uptake of  **$2'$ -Deoxyadenosine- $^{13}\text{C}_{10}$** , followed by a series of phosphorylation steps to convert it into the active triphosphate form (dATP- $^{13}\text{C}_{10}$ ). DNA polymerase then utilizes this labeled nucleotide to extend a growing DNA strand, using an existing DNA strand as a template. This process is fundamental to DNA replication and repair and is a common subject of study using stable isotope-labeled nucleosides.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [jan.ucc.nau.edu](http://jan.ucc.nau.edu) [[jan.ucc.nau.edu](http://jan.ucc.nau.edu)]

- 2. Deoxyadenosine - Wikipedia [en.wikipedia.org]
- 3. medchemexpress.com [medchemexpress.com]
- 4. 2-Deoxyadenosine-13C10 (98%; 13C10, 96-98%) - Cambridge Isotope Laboratories, CNLM-3896-CA-5 [isotope.com]
- 5. Deoxyadenosine | C10H13N5O3 | CID 13730 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. selleckchem.com [selleckchem.com]
- 7. Solvation of Nucleosides in Aqueous Mixtures of Organic Solvents: Relevance to DNA Open Basepairs - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2'-Deoxyadenosine-13C10 physicochemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15136241#2-deoxyadenosine-13c10-physicochemical-properties]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)